Technical Support Center: Triisopropoxysilane (TIPS-H) Storage & Handling

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Compound of Interest

Compound Name:	*Tris[(propan-2-yl)oxy]silyl*
CAS No.:	*6675-79-2*
Cat. No.:	*B1590940*

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Product: Triisopropoxysilane (CAS: 1921-97-7) Chemical Formula: $HSi[OCH(CH_3)_2]_3$ Support Tier: Senior Application Scientist Status: Operational

Core Stability Logic: The "Why" Behind the Protocol

To maintain Triisopropoxysilane, you must understand that you are fighting two distinct degradation fronts. Unlike standard tetra-alkoxysilanes (like TEOS), TIPS-H possesses a reactive silicon-hydride (Si-H) bond alongside three hydrolysable isopropoxy groups.

The Dual Degradation Mechanism

- Hydrolytic Polycondensation (The "Gel" Threat): Moisture attacks the Si-O-C bonds. The bulky isopropyl groups provide steric protection, making TIPS-H hydrolytically slower than triethoxysilane, but it is not immune.
    - Mechanism:[1][2][3][4]
    - Result: The silanol (

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) intermediates condense to form siloxanes (

), leading to viscosity increases, cloudiness, and eventual gelation.

- Dehydrogenative Oxidation (The "Pressure" Threat): The Si-H bond is a reducing agent. In the presence of moisture and trace alkalinity (from glass surfaces) or transition metals, it releases hydrogen gas.
  - Mechanism:[1][2][3][4]
  - Result: Dangerous pressure build-up in storage vessels, even without visible gelation.

Visualization: Degradation Pathways

The following diagram maps the kinetic fate of TIPS-H when compromised by environmental factors.

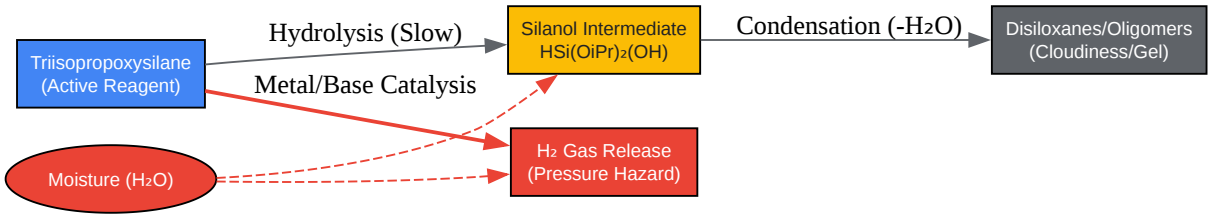

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Figure 1: Degradation pathways of Triisopropoxysilane showing the divergence between hydrolytic polymerization (gelation) and dehydrogenative oxidation (pressure).

Storage Protocol: The Self-Validating System

Do not rely on "tightly closed caps." Use a redundant barrier system.

Primary Vessel Specifications

- Material: Borosilicate glass (low alkali content minimizes Si-H activation).

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- Closure: PTFE-faced silicone septa crimped with aluminum seals. Avoid polyethylene liners as they are permeable to moisture over time.
- Headspace: Dry Nitrogen (N_2) or Argon (Ar). Argon is superior for static storage due to its density (

  ), creating a "blanket" over the liquid.

The "Double-Block" Storage Method

- Primary: Store TIPS-H in the original crimp-top septum bottle.
- Secondary: Place the primary bottle inside a heavy-walled jar or desiccator containing active desiccant (e.g., Drierite with indicator) and an oxygen scavenger sachet.
- Validation: If the desiccant changes color, the secondary barrier is breached. If the septum bulges, the primary barrier is compromised (H_2 evolution).

Quantitative Storage Data

Parameter	Recommended Range	Critical Limit	Consequence of Excursion
Temperature	2°C – 8°C	> 25°C	Accelerated hydrolysis; increased H_2 pressure.
Atmosphere	< 5 ppm H_2O	> 50% RH (Air)	Rapid skin formation and H_2 evolution.
Shelf Life	12 Months (Unopened)	1 Month (Opened)	Purity drops below 95%; Oligomer formation.

Troubleshooting & FAQs

Q1: My sample has turned cloudy. Can I filter and use it?

Diagnosis: Cloudiness indicates the formation of silsesquioxane oligomers (polymers) due to moisture ingress. Action:Discard immediately.

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- Reasoning: Filtration removes visible solids but not the soluble dimer/trimer impurities. These species alter the stoichiometry of your reaction and can act as nucleation sites for further uncontrolled polymerization.
- Prevention:[1][2][5][6][7] Wipe the septum with anhydrous isopropanol before puncture. Never return unused liquid to the source container.

Q2: The septum on my storage bottle is bulging outwards.

Diagnosis: Hydrogen gas (

) evolution due to Si-H bond degradation. Immediate Safety Action:

- Do not shake the bottle.
- Place the bottle behind a blast shield.
- Insert a narrow-gauge needle (connected to an oil bubbler or exhaust) to relieve pressure. Root Cause: The sample has likely been contaminated with a base or a transition metal trace, or significant moisture has entered. Disposition: The reagent is compromised (oxidized). Purity check via NMR is required before use, but disposal is recommended.

Q3: How do I verify purity without running a full GC-MS?

Protocol:Proton NMR (

H-NMR) Validation A quick NMR scan is the gold standard for validating TIPS-H integrity.

- Solvent: Anhydrous

  or

  (dried over molecular sieves).
- Target Signal (Si-H): Look for the multiplet at ~4.0 - 4.2 ppm.
- Impurity Signal (H-O-Si): A broad singlet variable around 2-5 ppm indicates hydrolysis.

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- Impurity Signal (iPr-OH): Sharp doublet (~1.2 ppm) and septet (~4.0 ppm) distinct from the silane isopropyls.
- Calculation: Integrate the Si-H peak vs. the Isopropyl-CH peak. The ratio should be exactly 1:3. If the Si-H integral is low, oxidation has occurred.

Q4: Can I handle this in a Schlenk line, or is a Glovebox mandatory?

Verdict: A Schlenk line is acceptable if strict protocols are followed, but a Glovebox is preferred for long-term aliquoting.

Schlenk Transfer Workflow (Diagram):

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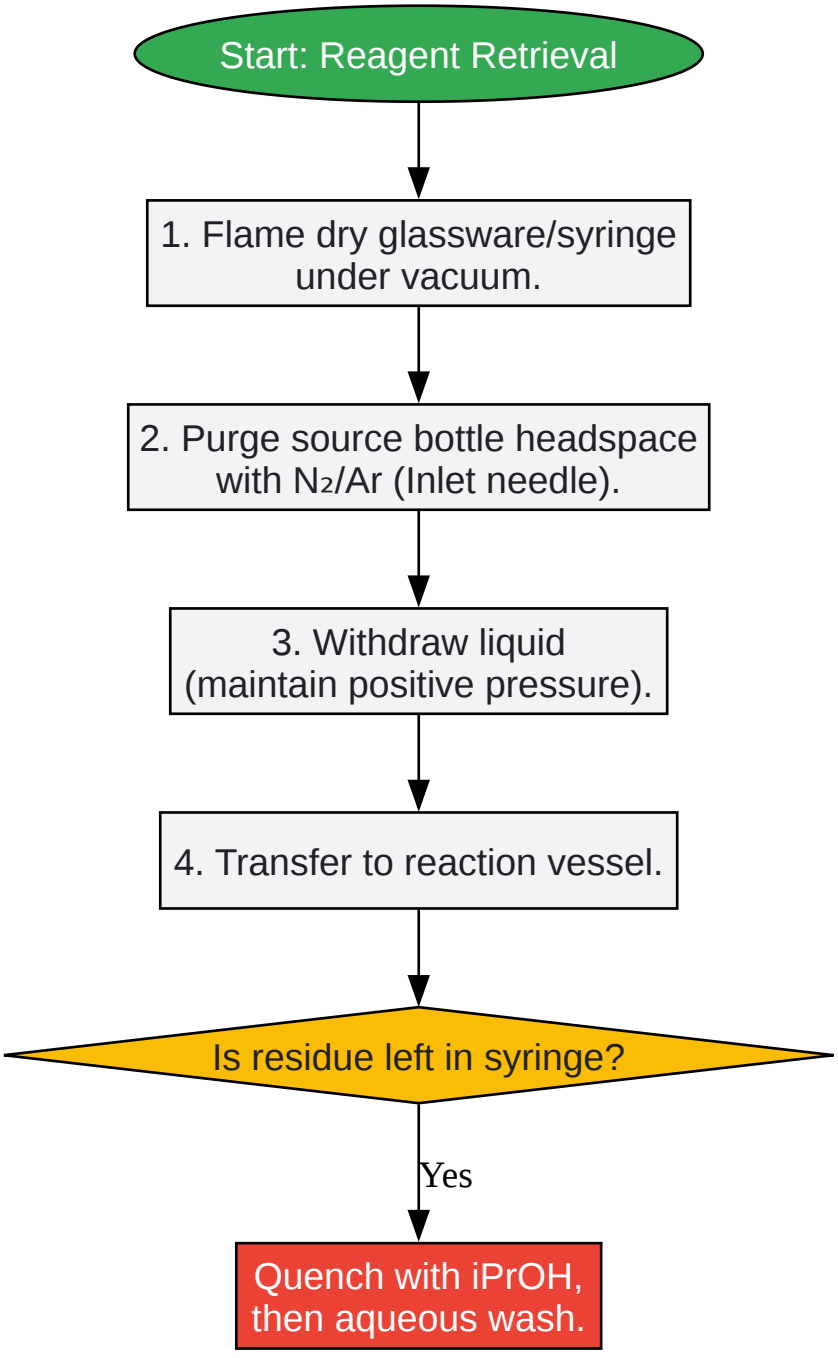

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Figure 2: Standard Operating Procedure for inert liquid transfer.

Emergency & Disposal

- Spill: Do not use water. Cover with dry sand or vermiculite.

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- Fire: TIPS-H is flammable.[1][7] Use

  , dry chemical, or alcohol-resistant foam. Water will accelerate H_2 evolution, potentially causing an explosion [1, 4].

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